Application Note: Preparation of Tocopherol Calcium Succinate Stock Solution

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Compound of Interest

Compound Name:	*Tocopherol calcium succinate*
CAS No.:	*14464-85-8*
Cat. No.:	*B1198314*

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Abstract & Core Logic

Tocopherol Calcium Succinate (CAS 14464-85-8 / 14638-18-7), often termed Vitamin E Calcium Succinate, is the calcium salt of

-tocopheryl succinate. Unlike its parent compound (

-tocopheryl succinate, which is a viscous oil or low-melting solid soluble in ethanol/DMSO), the calcium salt is a high-melting white powder designed for solid-state stability and tableting.

The Solubility Paradox: The molecule contains a highly lipophilic tocopherol tail and a rigid, ionic calcium-succinate head. This amphiphilic yet ionic structure renders it practically insoluble in water and standard alcohols (ethanol/methanol) because the lattice energy of the calcium salt resists solvation, while the lipophilic tail resists aqueous dissolution.

Strategic Approach:

- For Analytical/Chemical Use: We utilize Chloroform or Acidified Ethanol. The acid protonates the succinate, breaking the ionic calcium lattice and restoring solubility.

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- For Biological (Cell Culture) Use: We utilize DMSO with rigorous sonication, or a Biocompatible Oil carrier. Note that for pure signaling studies, the acid form (

  -tocopheryl succinate) is preferred; the calcium salt is typically used when studying specific formulation effects or calcium delivery.

Material Specifications

Parameter	Specification	Notes
Compound Name	Tocopherol Calcium Succinate	Also: Calcium Tocopheryl Succinate
CAS Number	14464-85-8 or 14638-18-7	Verify specific isomer (d- vs dl-)
Molecular Formula		Dimer of tocopheryl succinate +
Molecular Weight	~1099.6 g/mol	Significant increase over free acid (~530 g/mol)
Appearance	White to yellowish powder	If yellow/brown oil, it has hydrolyzed or oxidized
Storage	-20°C, Desiccated, Dark	Highly sensitive to light and oxidation

Solvent Selection & Solubility Profile

The choice of solvent determines the success of the stock solution. Do not attempt to dissolve directly in water or PBS.

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Solvent System	Solubility Rating	Application	Mechanism / Notes
Chloroform ( )	Freely Soluble (>50 mg/mL)	Analytical (HPLC/GC)	Non-polar solvent disrupts lipophilic interactions; excellent for high-conc stocks. Toxic to cells.
Ethanol (Abs.) + Acetic Acid	Soluble (with reaction)	Analytical / QC	Acetic acid protonates the succinate, releasing and forming soluble tocopheryl succinate.
DMSO (Dimethyl Sulfoxide)	Sparingly Soluble (<10 mg/mL*)	Cell Culture (In Vitro)	Requires sonication. High concentrations may precipitate upon freezing. Limit concentration.
Ethanol (95-100%)	Practically Insoluble	N/A	The calcium salt lattice is too stable for neutral ethanol.
Corn/Sesame Oil	Soluble	In Vivo (Oral/IP)	Mimics dietary absorption. Best for animal studies.
Water / PBS	Insoluble	N/A	Forms a suspension/clump.

Protocol A: Analytical Stock Solution (Chloroform)

Purpose: For HPLC standard preparation, content assay, or chemical modification. Target Concentration: 10 mg/mL (approx. 9 mM)

Reagents

- **Tocopherol Calcium Succinate** (Reference Standard Grade)[1]

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- Chloroform (HPLC Grade, stabilized with amylene or ethanol)
- Safety Note: Perform all steps in a chemical fume hood. Chloroform is a carcinogen and volatile.

Procedure

- Weighing: Accurately weigh 100 mg of **Tocopherol Calcium Succinate** powder into a 20 mL amber glass scintillation vial.
  - Why Amber? Vitamin E derivatives are photo-oxidative.
- Solvent Addition: Add 10 mL of Chloroform.
- Dissolution: Vortex vigorously for 30 seconds. The powder should dissolve rapidly to form a clear, colorless to pale yellow solution.
- Filtration (Optional): If minor turbidity persists (calcium carbonate impurities), filter through a 0.45

  m PTFE syringe filter.
- Storage: Store at -20°C. Seal with Parafilm to prevent evaporation. Stable for 1 month.

Protocol B: Biological Stock Solution (DMSO)

Purpose: For in vitro cell culture treatments. Target Concentration: 5 mM (approx. 5.5 mg/mL) Note: Higher concentrations (e.g., 50 mM) are difficult with the calcium salt. If high doses are required, consider using

-Tocopheryl Succinate (Free Acid) instead.

Reagents

- **Tocopherol Calcium Succinate** (Cell Culture Grade)
- DMSO (Dimethyl Sulfoxide, Sterile Filtered, Hybridoma Grade)
- Equipment: Ultrasonic water bath (Sonication is critical).

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Procedure

- Calculation:
  - MW

    1100 g/mol .
  - To make 1 mL of 5 mM stock, you need 5.5 mg.
- Weighing: Weigh 11.0 mg of powder into a sterile 2 mL microcentrifuge tube (Eppendorf).
- Solvent Addition: Add 2.0 mL of sterile DMSO.
- Physical Disruption (Critical):
  - Vortex for 1 minute. The solution will likely remain cloudy.
  - Sonicate in a water bath at 37°C–40°C for 10–20 minutes.
  - Mechanism:[2] Thermal energy and cavitation are required to break the ionic lattice in the aprotic DMSO solvent.
- Visual Inspection: Check for clarity. If particles remain, sonicate for another 10 minutes.
  - Troubleshooting: If it does not dissolve, add 10

    L of Glacial Acetic Acid (sterile) to aid dissolution (only if the acidic pH is acceptable for your assay).
- Sterilization: Filter through a 0.22

  m Nylon or PTFE filter. Do not use Cellulose Acetate (DMSO degrades it).
- Usage: Dilute into culture medium immediately before use. Ensure the final DMSO concentration in culture is <0.5% (v/v).
  - Precipitation Alert: The calcium salt may precipitate when added to aqueous media. Vortex the media immediately upon addition.

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Protocol C: Analytical Stock (Ethanol-Acid Method)

Purpose: Recommended by Japanese Pharmacopoeia (JP) for purity testing. Target Concentration: ~1 mg/mL

Procedure

- Weigh 50 mg of **Tocopherol Calcium Succinate**.
- Prepare Solvent Mixture: Mix 9 volumes of Ethanol (99.5%) with 1 volume of Diluted Acetic Acid (1 in 5).
- Add 50 mL of the Solvent Mixture to the powder.
- Sonicate or shake until dissolved. The acid converts the salt to the soluble succinate ester.
- Use immediately for UV/HPLC analysis.

Process Workflow (Graphviz)

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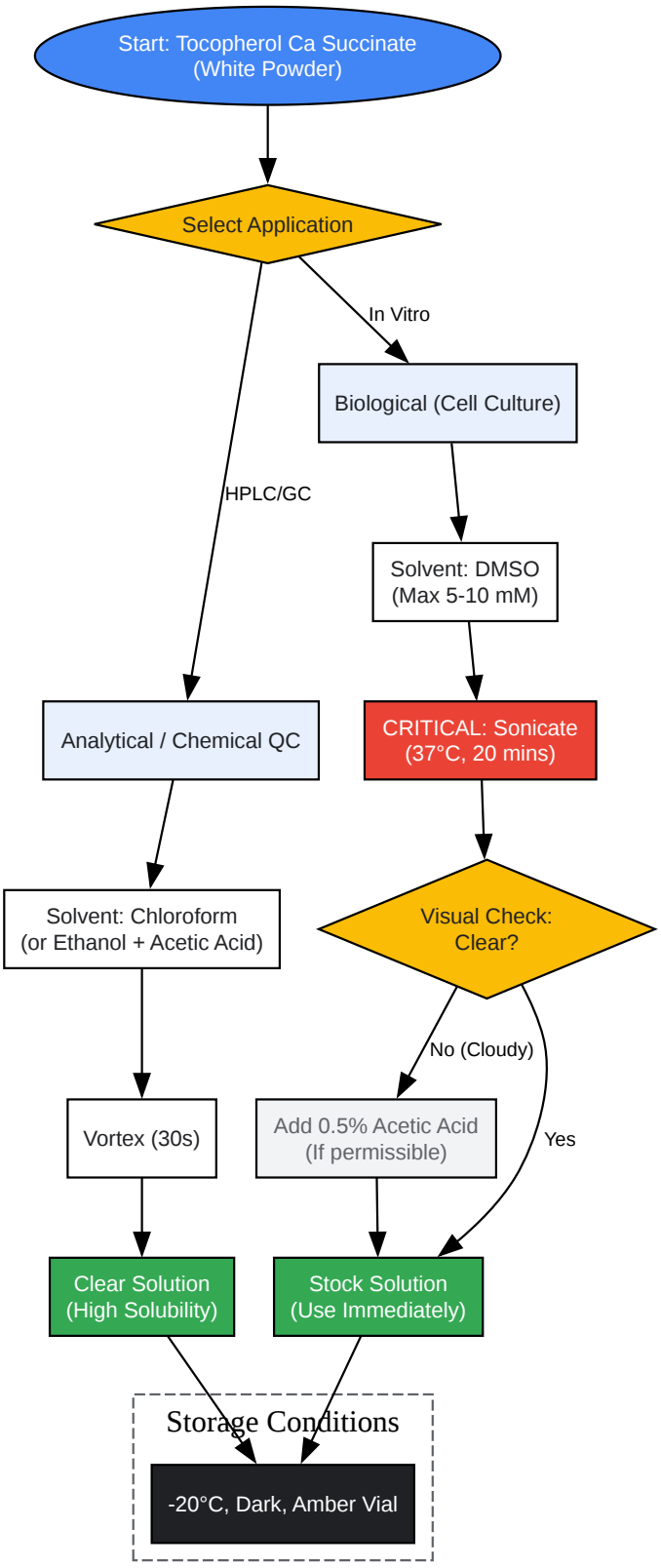

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Figure 1: Decision tree for solvent selection and dissolution workflow based on experimental intent.

Quality Control & Troubleshooting

Verification of Concentration (UV-Vis)

Since the calcium salt dissociates, you can measure the absorbance of the tocopheryl succinate moiety.

- Dilute the stock 1:100 in Ethanol.
- Measure Absorbance at 286 nm.[3]
- Use the extinction coefficient (

) of

  -tocopheryl succinate (approx.

  in ethanol).

  - Calculation: Conc (g/100mL) = Abs / 38.

Common Issues

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Symptom	Cause	Solution
Cloudy in DMSO	Incomplete dissociation of Ca salt.	Sonicate longer (up to 30 mins) at 40°C. Ensure DMSO is anhydrous.
Precipitate in Media	"Crashing out" upon dilution.	Dilute stock into serum-containing media (proteins bind vitamin E) rather than serum-free media. Vortex rapidly.
Yellow/Brown Color	Oxidation.	Discard. The powder and solution should be white/colorless to very pale yellow.

References

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